

A Technical Guide to Naltrexone-d4: Deuterium Labeling, Synthesis, and Biological Context

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Compound of Interest

Compound Name: Naltrexone-d4

Cat. No.: B1469917

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This in-depth technical guide provides a comprehensive overview of **Naltrexone-d4**, a deuterated isotopologue of the opioid antagonist naltrexone. This document details the precise location of deuterium labeling, outlines a plausible synthetic pathway with detailed experimental protocols, presents key quantitative data, and situates the molecule within its biological context through a depiction of its interaction with opioid receptor signaling pathways.

Deuterium Labeling Position

Naltrexone-d4 is strategically labeled with four deuterium atoms on the cyclopropylmethyl group attached to the nitrogen atom. This specific placement is confirmed by spectroscopic data and the compound's molecular formula. The deuteration at this site provides a stable isotopic label, making **Naltrexone-d4** an ideal internal standard for pharmacokinetic studies and other quantitative analyses involving naltrexone.

Below is a diagram illustrating the chemical structure of Naltrexone, with the positions of the four deuterium atoms in **Naltrexone-d4** highlighted.

Deuterium Labeling

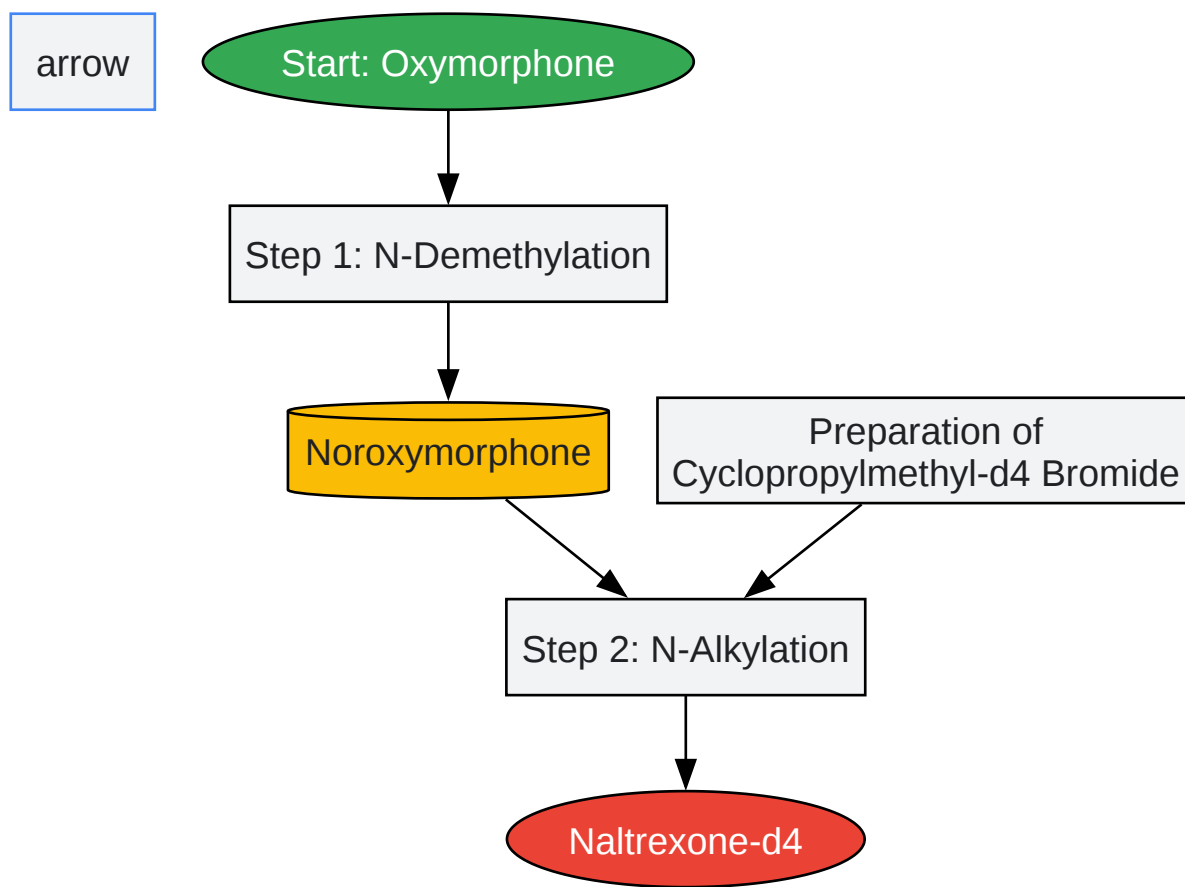
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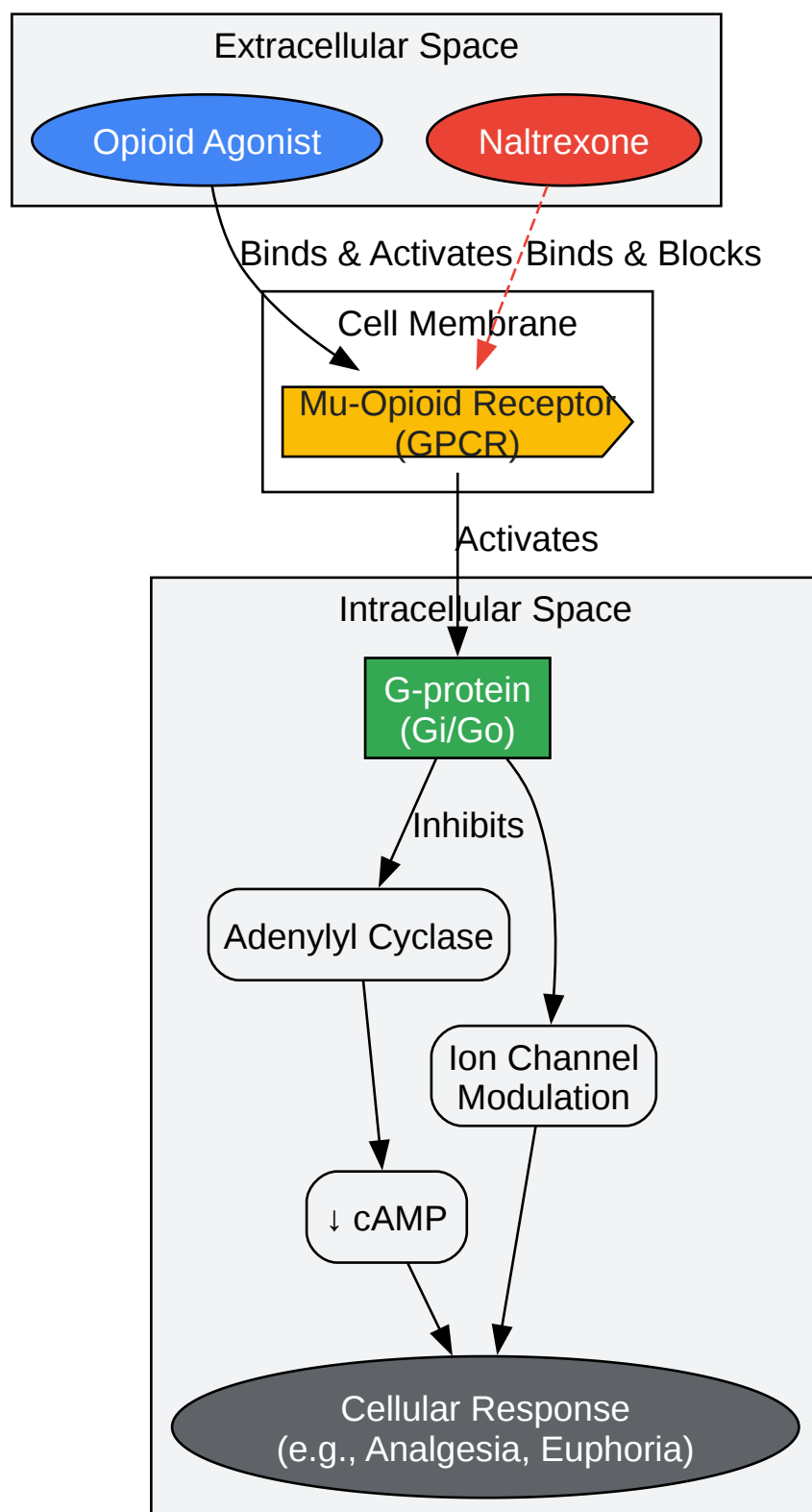
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Naltrexone-d4 Structure





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